

An In-depth Technical Guide to 4-Ethyl-2,3-dimethyloctane

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Compound of Interest

Compound Name: 4-Ethyl-2,3-dimethyloctane

Cat. No.: B14559399

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Ethyl-2,3-dimethyloctane**, a branched alkane hydrocarbon. Due to the limited availability of published research on this specific isomer, this document aggregates fundamental chemical data, presents computed physical properties, and outlines a plausible, general synthetic approach. The guide also addresses the current understanding of its toxicological profile based on related compounds and discusses the notable absence of this molecule in biological and drug development literature. This document serves as a foundational resource for researchers interested in the properties and potential applications of specific branched alkanes.

Chemical Identity and Structure

4-Ethyl-2,3-dimethyloctane is a saturated hydrocarbon belonging to the alkane family. Its core structure consists of an eight-carbon (octane) chain with ethyl and methyl substituents.

- IUPAC Name: **4-ethyl-2,3-dimethyloctane**^[1]
- CAS Number: 62184-00-3^{[1][2]}
- Molecular Formula: C₁₂H₂₆^[1]
- Canonical SMILES: CCCCC(CC)C(C)C(C)C^[1]

- InChI Key: DCBIYDZULXWXTQ-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)

The structural formula of **4-Ethyl-2,3-dimethyloctane** is depicted below:

Physicochemical Properties

Experimental data for **4-Ethyl-2,3-dimethyloctane** is scarce in publicly available literature. The following table summarizes key physicochemical properties, which are primarily computationally derived from established chemical databases.

Property	Value	Source
Molecular Weight	170.33 g/mol	[1]
Exact Mass	170.203450829 Da	[1]
LogP (Octanol-Water Partition Coefficient)	5.8	[1]
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	

Synthesis and Experimental Protocols

A specific, validated synthesis protocol for **4-Ethyl-2,3-dimethyloctane** is not readily available in peer-reviewed literature. However, a plausible synthetic route can be proposed based on standard organometallic chemistry, such as the reaction of a Grignard reagent with a suitable alkyl halide or the use of a Gilman reagent (lithium dialkylcuprate) for C-C bond formation.

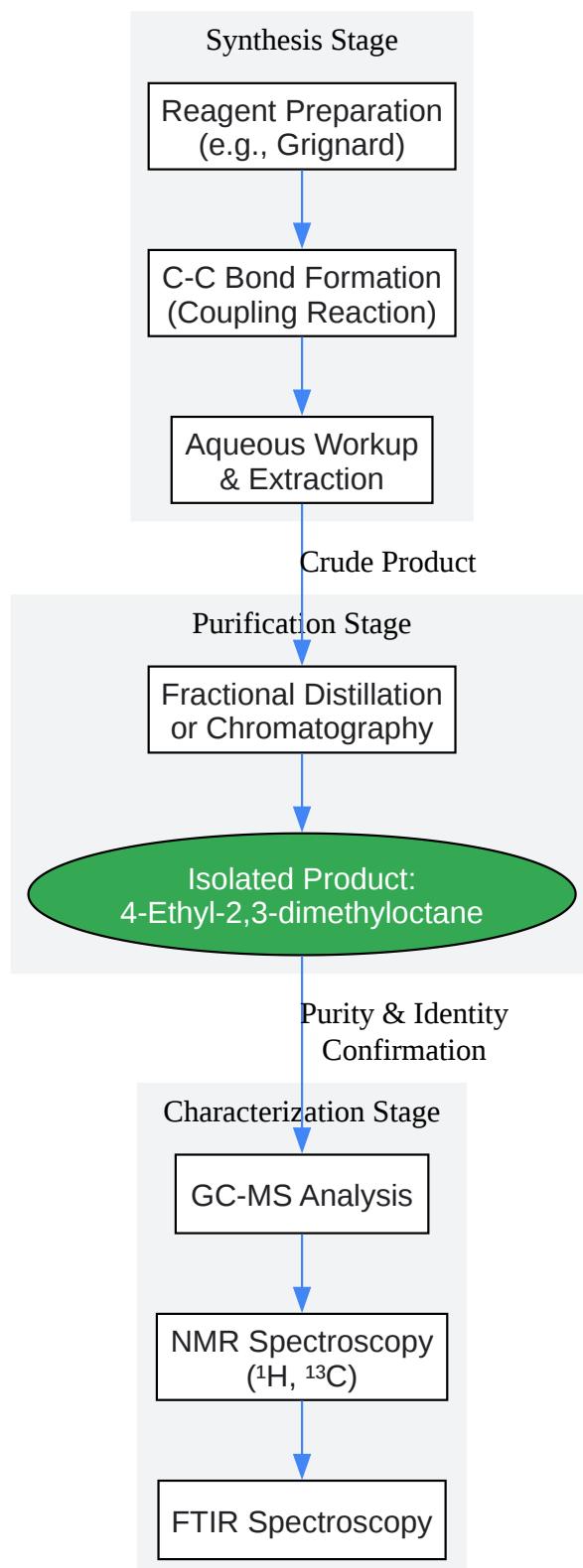
Proposed Experimental Protocol (General Approach):

A potential synthetic pathway could involve the coupling of an organometallic reagent with an appropriate alkyl halide. For instance, the synthesis could be approached by forming a key C-C bond at the C4 position of the octane backbone.

Example Conceptual Workflow:

- Preparation of Grignard Reagent: Reaction of an appropriate secondary alkyl bromide (e.g., 4-bromo-3-methylheptane) with magnesium turnings in anhydrous diethyl ether to form the Grignard reagent.
- Coupling Reaction: Reaction of the prepared Grignard reagent with an ethylating agent, such as ethyl tosylate, in the presence of a suitable catalyst.
- Workup and Purification: Quenching of the reaction with a proton source (e.g., aqueous ammonium chloride), followed by extraction with an organic solvent. The organic layer would then be washed, dried, and concentrated.
- Purification: Final purification of the crude product would be achieved via fractional distillation under reduced pressure or by preparative gas chromatography to isolate **4-Ethyl-2,3-dimethyloctane** from any side products or unreacted starting materials.

The following diagram illustrates a generalized workflow for the synthesis and characterization of a branched alkane like **4-Ethyl-2,3-dimethyloctane**.



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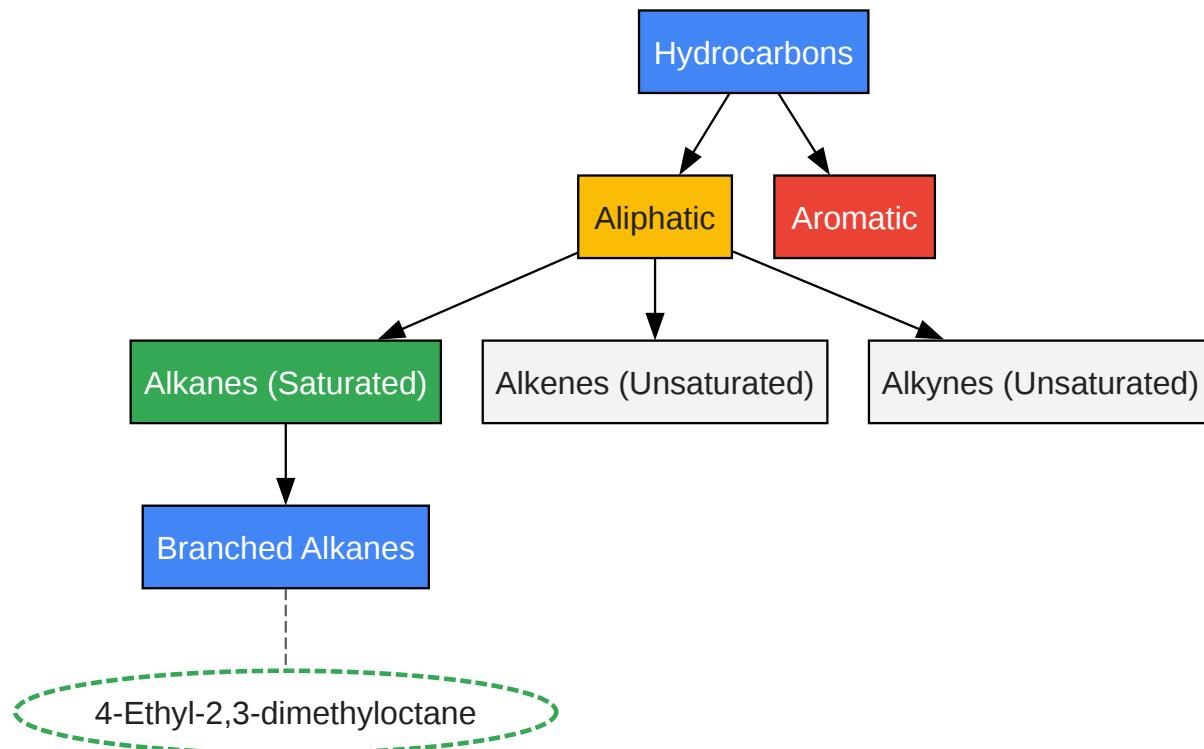
A generalized workflow for the synthesis and characterization of **4-Ethyl-2,3-dimethyloctane**.

Biological Activity and Drug Development Relevance

Currently, there is no available scientific literature detailing any specific biological activity of **4-Ethyl-2,3-dimethyloctane**. A search of prominent biological and medicinal chemistry databases reveals no studies linking this compound to any signaling pathways, enzymatic inhibition, or receptor binding. As a non-polar, saturated hydrocarbon, it is not expected to possess specific pharmacological activity in the manner of complex drug molecules. Its primary interaction with biological systems would likely be non-specific, related to its lipophilicity and potential to intercalate into cell membranes, a property common to many simple alkanes.

Given the lack of known biological targets or therapeutic effects, **4-Ethyl-2,3-dimethyloctane** is not a compound of interest in current drug development pipelines.

The following diagram illustrates the classification of **4-Ethyl-2,3-dimethyloctane** within the broader family of hydrocarbons.



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Classification of **4-Ethyl-2,3-dimethyloctane** within the hydrocarbon family.

Toxicology and Safety

Specific toxicological data for **4-Ethyl-2,3-dimethyloctane** are not available. However, based on the safety data for similar branched alkanes and liquid hydrocarbons, the following hazards can be anticipated:

- Flammability: As a liquid hydrocarbon, it is expected to be flammable. Vapors may form explosive mixtures with air.
- Irritation: May cause skin and eye irritation upon direct contact.
- Aspiration Hazard: If swallowed, it may be fatal if it enters the airways.
- Inhalation: High concentrations of vapor may cause respiratory irritation, dizziness, and drowsiness.

Standard laboratory safety precautions should be employed when handling this compound, including the use of personal protective equipment (gloves, safety glasses) and working in a well-ventilated area or fume hood.

Conclusion

4-Ethyl-2,3-dimethyloctane is a structurally defined branched alkane with limited available experimental data. While its fundamental chemical identity is established, there is a significant gap in the scientific literature regarding its physicochemical properties, specific synthesis methodologies, and, most notably, any biological activity. For the drug development community, this compound currently holds no known relevance. Future research could focus on the detailed characterization of this and other dodecane isomers to build a more complete understanding of how subtle structural variations in branched alkanes influence their physical and chemical properties.

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References

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